

An In-depth Technical Guide to Isomers and Related Compounds of C₂H₆O₃S

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Compound of Interest

Compound Name: Dimethyl sulfite

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical isomers and their related compounds is paramount. This guide provides a detailed examination of the isomers of the molecular formula C₂H₆O₃S, along with closely related compounds, focusing on their chemical properties, biological significance, and experimental protocols.

Isomers of C₂H₆O₃S

The molecular formula C₂H₆O₃S corresponds to several structural isomers, with the most prominent being Methyl methanesulfonate, Ethanesulfonic acid, and **Dimethyl sulfite**.^[1]

Methyl Methanesulfonate (MMS)

Methyl methanesulfonate (MMS), also known as methyl mesylate, is a potent alkylating agent and a well-documented carcinogen.^[2] It is primarily utilized as a research chemical to induce mutations in DNA for genetic studies and has been investigated as a potential cancer chemotherapeutic agent.^{[3][4]}

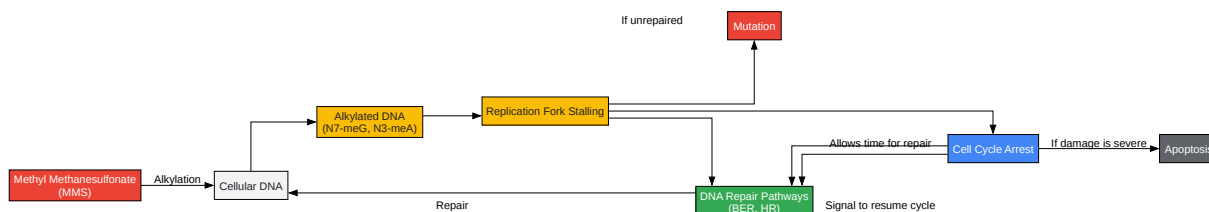
Physical and Chemical Properties:

MMS is a colorless to pale yellow liquid at room temperature with a boiling point of 202-203 °C.^{[4][5]} It is highly soluble in water, approximately 200 g/L at 20 °C, and also soluble in dimethyl formamide and propylene glycol.^[4]

Property	Value	Reference
Molecular Formula	C2H6O3S	[4][5][6]
Molecular Weight	110.13 g/mol	[4][5][6]
Density	1.3 g/mL at 25 °C	[2][4][5]
Boiling Point	202-203 °C	[2][4][5]
Melting Point	20 °C	[5]
Water Solubility	~200 g/L at 20 °C	[4][5]
Refractive Index	1.414	[4][5]

Biological Activity and Signaling Pathway:

The primary biological effect of MMS is its ability to methylate DNA. It introduces methyl groups to nucleobases, predominantly at the N7 position of guanine and the N3 position of adenine.[2] This alkylation can lead to base mispairing during DNA replication, resulting in mutations and genotoxic effects.[4] The cellular response to MMS-induced DNA damage involves complex DNA repair pathways.



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MMS-induced DNA damage and cellular response pathway.

Experimental Protocols:

In Vitro DNA Alkylation Assay:

- Materials: Purified DNA (e.g., calf thymus DNA), Methyl Methanesulfonate (MMS), TE buffer (10 mM Tris-HCl, 1 mM EDTA, pH 8.0), 3 M sodium acetate (pH 5.2), cold ethanol.
- Procedure:
 - Dissolve purified DNA in TE buffer to a final concentration of 1 mg/mL.
 - Add MMS to the DNA solution to the desired final concentration (e.g., 10 mM).
 - Incubate the mixture at 37 °C for a specified time (e.g., 1-2 hours).
 - Stop the reaction by precipitating the DNA with 0.1 volumes of 3 M sodium acetate and 2.5 volumes of cold ethanol.
 - Centrifuge to pellet the DNA, wash with 70% ethanol, and air dry.
 - Resuspend the alkylated DNA in TE buffer for downstream analysis (e.g., HPLC-MS/MS to quantify methylated bases).

In Vitro Cytotoxicity Assay:

- Materials: Adherent peritoneal exudate cells (e.g., from chickens), RPMI 1640 growth media, Methyl Methanesulfonate (MMS), Ethanol (as a solvent for MMS), cell viability assay kit (e.g., MTT or Trypan Blue).
- Procedure:
 - Harvest and culture adherent peritoneal exudate cells in appropriate culture plates.
 - Prepare various concentrations of MMS in RPMI 1640 media. A stock solution in ethanol may be used, with the final ethanol concentration kept low (e.g., 0.17%).^[7]

- Expose the cells to different doses of MMS (e.g., 2×10^{-4} M, 1×10^{-3} M, 5×10^{-3} M) for a fixed duration (e.g., 1 hour).[7]
- Include solvent controls (media with ethanol) and sham controls (media only).[7]
- After exposure, wash the cells and assess cell viability using a standard assay. For example, at a concentration of 2×10^{-4} M, MMS was found to have no significant cytotoxic effect on chicken macrophages.[7]

Ethanesulfonic Acid

Ethanesulfonic acid is an organosulfur compound that finds use in various industrial and chemical processes, including as a catalyst in organic synthesis and in the production of surfactants.[8]

Physical and Chemical Properties:

It is typically a white to off-white crystalline solid or a viscous liquid, depending on its purity and hydration state.[8] It is hygroscopic and soluble in water.[8]

Property	Value	Reference
Molecular Formula	C2H6O3S	[8]
Molecular Weight	110.13 g/mol	[1]
Appearance	White to off-white crystalline solid or viscous liquid	[8]
Solubility	Soluble in water	[8]

Experimental Protocols:

Synthesis of Ethanesulfonic Acid:

Detailed, contemporary laboratory-scale synthesis protocols for ethanesulfonic acid are not readily available in the provided search results. Industrial production often involves the oxidation of ethyl mercaptan or the reaction of ethylene with sulfur trioxide.

Dimethyl Sulfite

Dimethyl sulfite is another isomer of $C_2H_6O_3S$.^[1] It is the dimethyl ester of sulfurous acid.

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	$C_2H_6O_3S$	^[9]
Molecular Weight	110.13 g/mol	^[1]

Further detailed physical and chemical data, as well as experimental protocols for **dimethyl sulfite**, were not available in the initial search results.

Related Compounds of $C_2H_6O_3S$

Ethyl Sulfate

Ethyl sulfate ($C_2H_6O_4S$), also known as ethyl hydrogen sulfate, is the monoethyl ester of sulfuric acid.^[10] It is a key intermediate in the industrial production of ethanol from ethylene via the sulfuric acid hydration process.^{[10][11]} In a biological context, it is a phase II metabolite of ethanol and serves as a biomarker for recent alcohol consumption.^{[10][12]}

Physical and Chemical Properties:

Ethyl sulfate is a colorless, viscous, and corrosive oily liquid that is highly soluble in water.^{[10][13]}

Property	Value	Reference
Molecular Formula	$C_2H_6O_4S$	^{[10][11]}
Molecular Weight	126.13 g/mol	^[13]
Appearance	Colorless, viscous, oily liquid	^[10]
Density	~1.46 g/cm ³ at 20°C	^[10]
Water Solubility	Highly soluble	^{[10][13]}

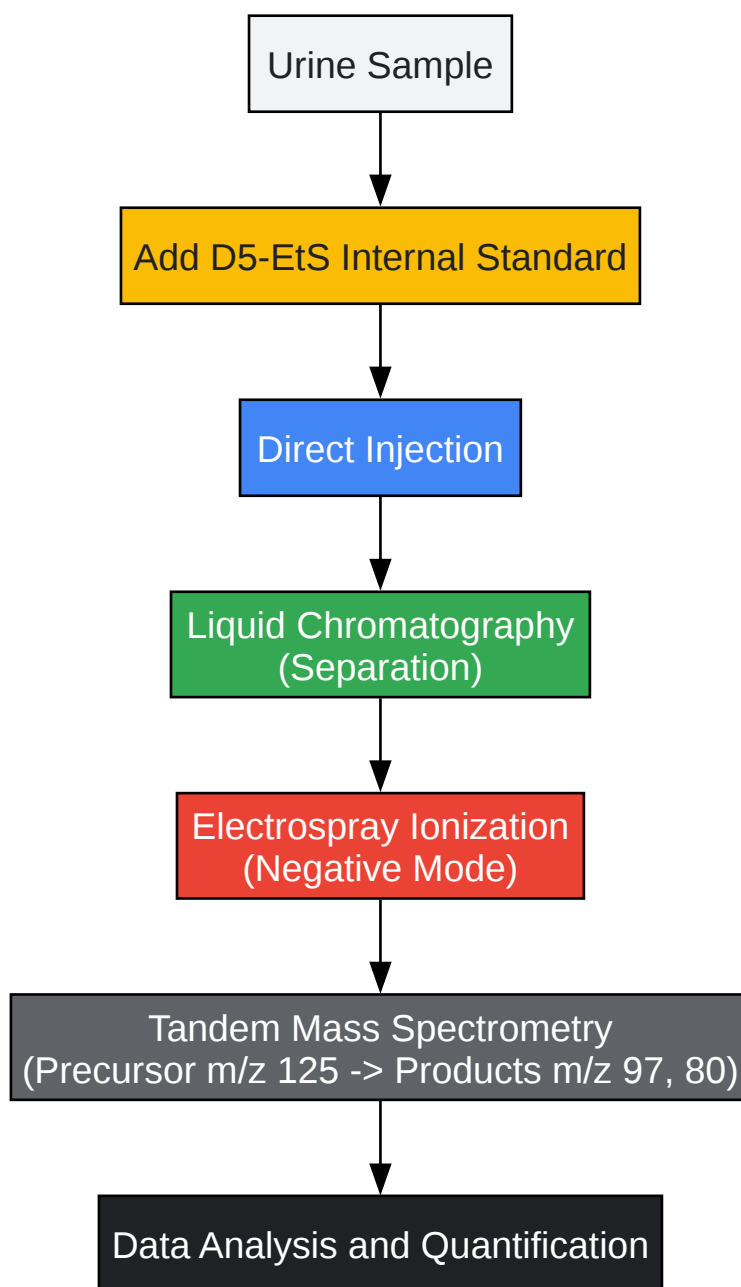
Experimental Protocols:

Laboratory Synthesis of Ethyl Sulfate:

- Materials: Ethanol, concentrated sulfuric acid.
- Procedure:
 - React ethanol with sulfuric acid under gentle boiling. The temperature should be maintained below 140 °C to prevent the formation of diethyl ether as a byproduct.[\[11\]](#)
 - The sulfuric acid should be added dropwise, or the reaction mixture should be actively cooled due to the highly exothermic nature of the reaction.[\[11\]](#)
 - If the temperature exceeds 170 °C with an excess of sulfuric acid, ethyl sulfate will decompose into ethylene and sulfuric acid.[\[11\]](#)

Analytical Method for Ethyl Sulfate in Urine (LC-MS/MS):

- Principle: Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for the detection of ethyl sulfate in biological matrices.
- Sample Preparation: Urine samples can be analyzed by direct injection into the LC-MS/MS system after the addition of a deuterated internal standard (e.g., D5-EtS).[\[14\]](#)
- Chromatography: Separation is achieved on a suitable HPLC column.
- Mass Spectrometry: Detection is performed using electrospray ionization in negative ion mode (ESI⁻). The precursor ion for ethyl sulfate is m/z 125, with product ions at m/z 97 ([HSO₄]⁻) and m/z 80 ([SO₃]⁻).[\[14\]](#)



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Workflow for LC-MS/MS analysis of Ethyl Sulfate in urine.

2-Hydroxyethanesulfonic Acid (Isethionic Acid)

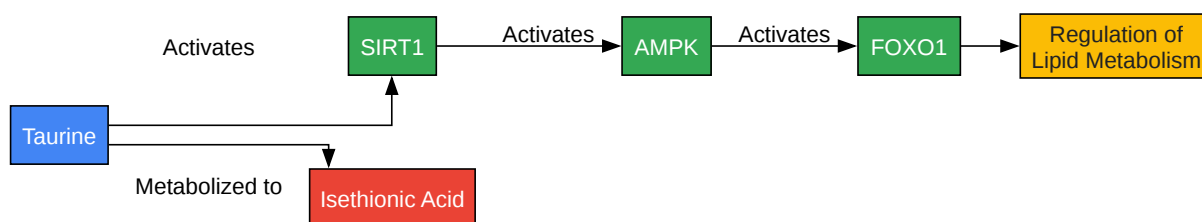
Isethionic acid (C₂H₆O₄S) is an organosulfur compound that is structurally a beta-hydroxy sulfonic acid.^[15] It is a white, water-soluble solid used in the manufacture of certain surfactants and in the industrial production of taurine.^[15] In biological systems, it can be synthesized from taurine and may have protective effects against type 2 diabetes.^{[16][17]}

Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	C2H6O4S	[15][18]
Molecular Weight	126.13 g/mol	[15][18]
Appearance	White, water-soluble solid	[15]
Density	1.63 g/cm ³	[15]
pKa	1.39 (predicted)	[15]

Biological Significance and Signaling Pathways:

Isethionic acid is closely linked to the metabolism of taurine, an abundant amino acid with numerous physiological roles.[19][20] Taurine is known to modulate lipid metabolism through the activation of the SIRT1/AMPK/FOXO1 signaling pathway.[21] While the direct role of isethionic acid in this pathway is not fully elucidated, its endogenous synthesis from taurine suggests a potential involvement in similar metabolic regulatory networks.[16]



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Taurine's role in lipid metabolism and its relation to Isethionic Acid.

Experimental Protocols:

Synthesis of Sodium Isethionate (a salt of Isethionic Acid):

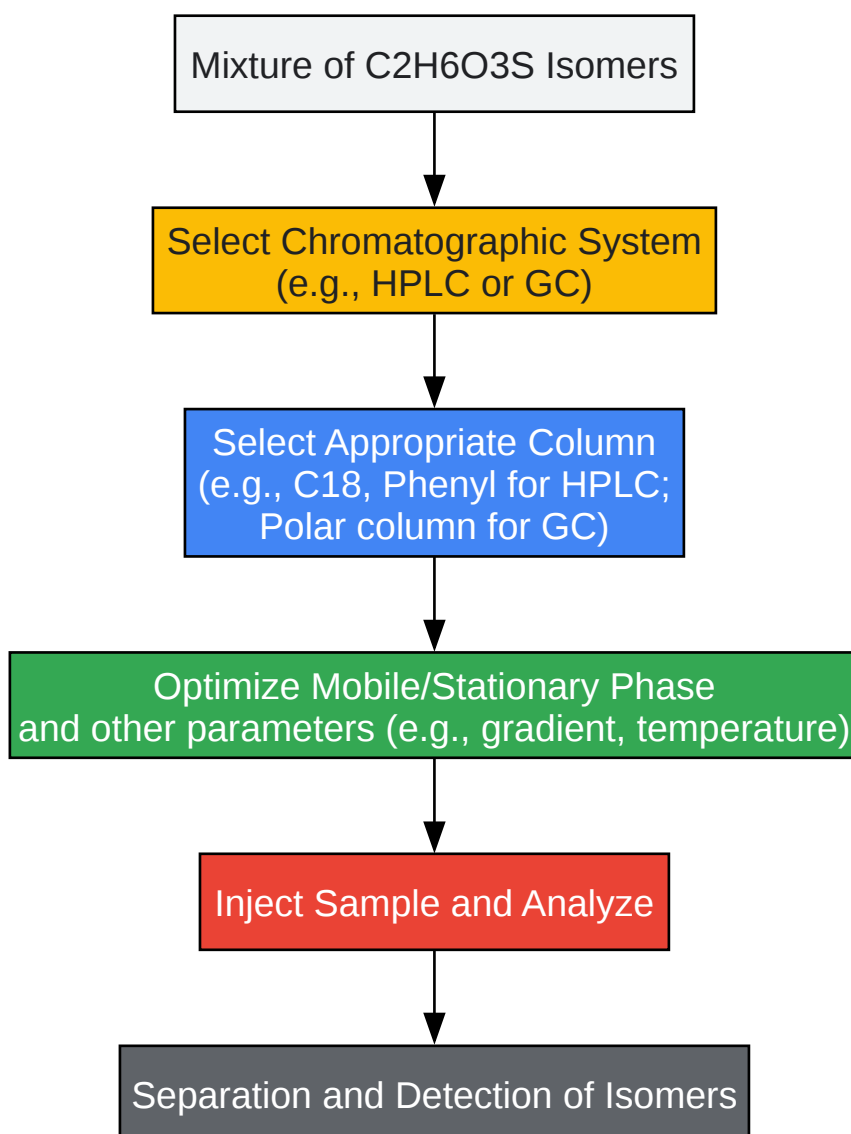
The most common industrial route involves the reaction of ethylene oxide with aqueous sodium bisulfite.^[15]

- Materials: Ethylene oxide, aqueous sodium bisulfite.
- Procedure:
 - React ethylene oxide with an aqueous solution of sodium bisulfite.
 - This reaction directly yields sodium isethionate.

Separation of Isomers

The separation of isomers of $C_2H_6O_3S$, which have identical molecular weights, requires advanced analytical techniques. High-performance liquid chromatography (HPLC) and gas chromatography (GC) are the methods of choice.

General Chromatographic Separation Workflow:



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General workflow for the separation of C₂H₆O₃S isomers.

For closely related isomers, optimization of the stationary phase, mobile phase composition, and temperature is crucial to achieve baseline separation. For instance, in HPLC, using different column chemistries like phenyl or embedded polar group columns can alter selectivity for isomers.^[22]

This technical guide provides a foundational understanding of the isomers of C₂H₆O₃S and related compounds. The data and protocols presented herein are intended to support further research and development in the fields of chemistry, biology, and medicine.

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